

Navigating the Safe Disposal of PVZB1194: A Procedural Guide

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Compound of Interest

Compound Name: PVZB1194

Cat. No.: B560447

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the kinesin-5 inhibitor, **PVZB1194**, with a focus on establishing a safe and compliant disposal plan.

Disclaimer: A Safety Data Sheet (SDS) for **PVZB1194** is not publicly available. The information herein is compiled from vendor product pages and data on analogous compounds. It is imperative to consult the official SDS provided by the manufacturer and to confer with your institution's Environmental Health and Safety (EHS) department for definitive disposal guidance.

Core Safety and Handling Protocols

Given that **PVZB1194** is an active pharmacological agent, it should be treated as a potentially hazardous substance. Standard laboratory best practices for handling potent compounds should be strictly followed.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is required. Ensure it is fully buttoned.

- Respiratory Protection: If handling the solid form and there is a risk of aerosolization, a properly fitted respirator is recommended.

Engineering Controls:

- Handle **PVZB1194** in a well-ventilated area, preferably within a chemical fume hood, especially when working with the solid compound or preparing stock solutions.

General Handling Procedures:

- Avoid Contact: Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.
- Hygiene: Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage is at -20°C for long-term stability.
- Spill Management: In case of a spill, avoid generating dust. Carefully sweep up the solid material or absorb solutions with an inert material and place it in a sealed container for disposal.

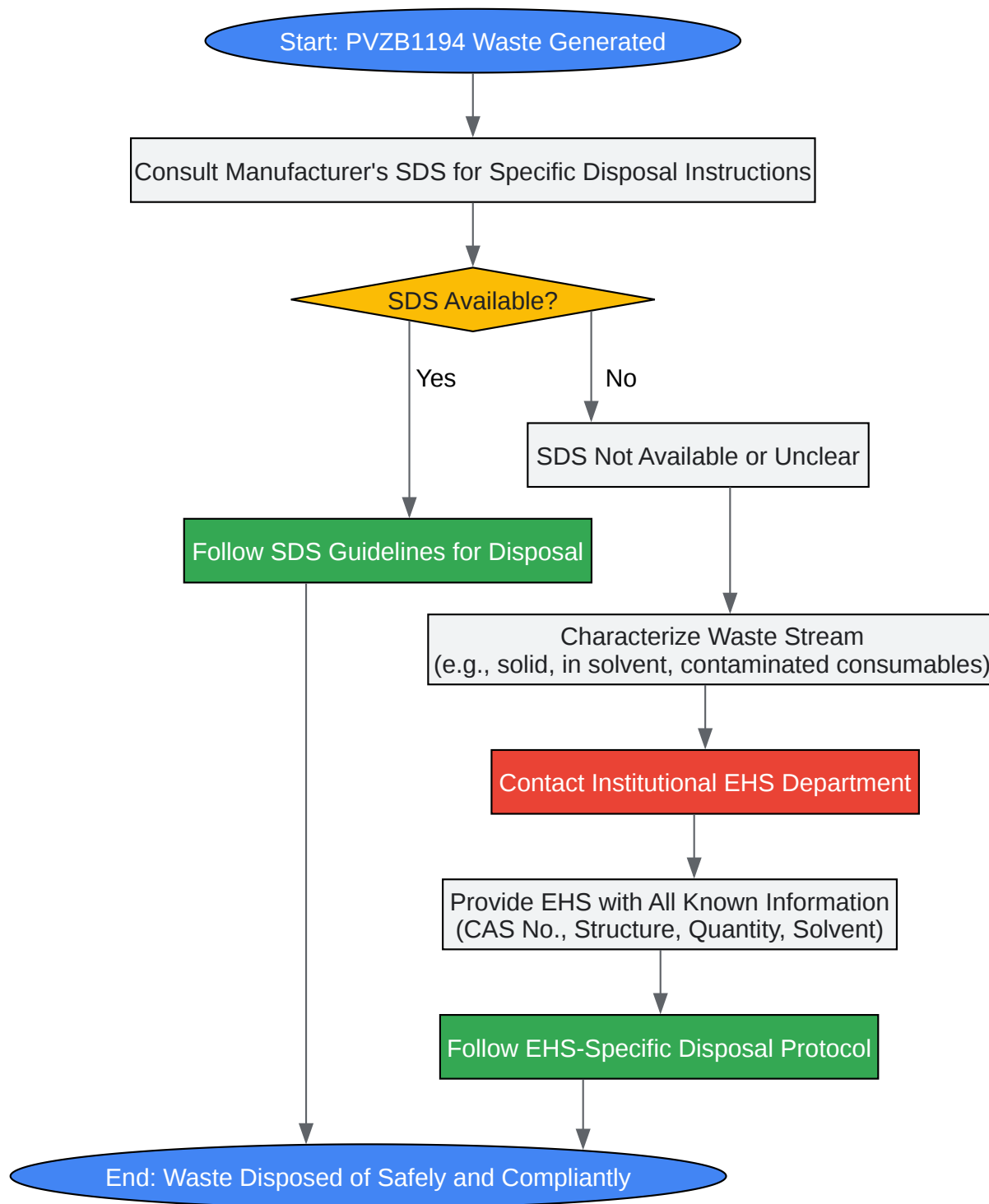
PVZB1194: Summary of Known Properties

For ease of reference, the known quantitative data for **PVZB1194** has been summarized in the table below.

Property	Value	Source
CAS Number	1141768-04-8	[1]
Molecular Formula	C13H9F4NO2S	[1]
Molecular Weight	319.27 g/mol	[1]
Physical Form	Solid	[1]
Purity	>98% (HPLC)	[2]
Storage	-20°C (long-term)	[3]
Solubility	Soluble in DMSO and Dimethylformamide	[4]

Disposal Workflow: A Step-by-Step Guide

The following workflow provides a logical procedure for determining the appropriate disposal route for **PVZB1194** and its associated waste.



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Caption: A workflow for the proper disposal of **PVZB1194**.

Experimental Protocols

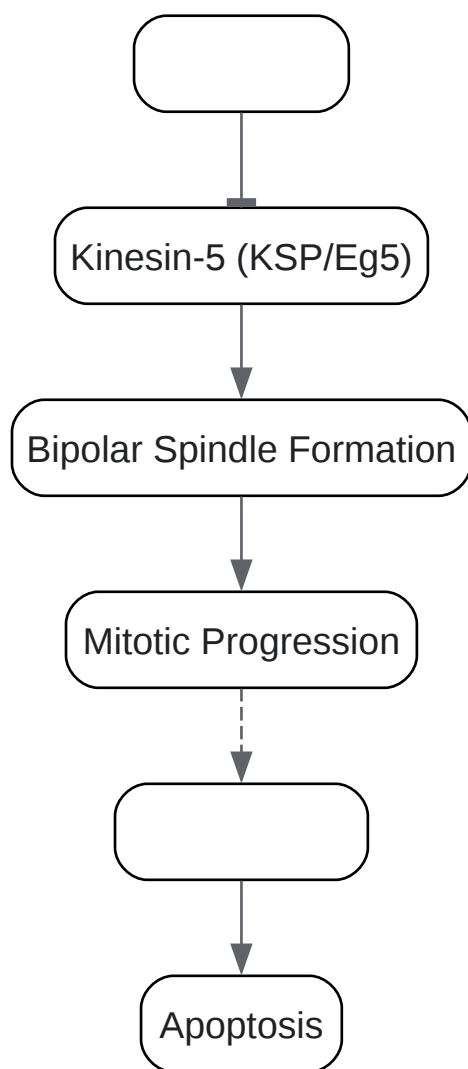
While specific experimental protocols involving **PVZB1194** are vast and varied, the following provides a generalized methodology for preparing a stock solution, a common starting point for many in vitro experiments.

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing Preparation:
 - Allow the vial of solid **PVZB1194** to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Calculate the required mass of **PVZB1194** for your desired volume of 10 mM stock solution using the molecular weight (319.27 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L/mL} * \text{Volume (mL)} * 319.27 \text{ g/mol}$
- Weighing:
 - In a chemical fume hood, carefully weigh the calculated amount of **PVZB1194** into a sterile, conical tube or appropriate vial.
- Solubilization:
 - Add the appropriate volume of anhydrous DMSO to the solid **PVZB1194**.
 - Vortex or gently agitate the solution until the solid is completely dissolved. Gentle warming in a water bath may be used if necessary, but monitor for any signs of degradation.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C in tightly sealed tubes.

Signaling Pathway Context

PVZB1194 is an inhibitor of Kinesin-5 (also known as KSP or Eg5), a motor protein essential for the formation of a bipolar spindle during mitosis. Inhibition of Kinesin-5 leads to mitotic arrest and, ultimately, can induce apoptosis in proliferating cells.



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Caption: The inhibitory effect of **PVZB1194** on the Kinesin-5 pathway.

By adhering to these safety protocols, utilizing the provided data, and following the established workflow for disposal, researchers can handle **PVZB1194** responsibly, ensuring both personal safety and environmental compliance.

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